

# toldimfos sodium chemical structure and properties

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## Compound of Interest

Compound Name: Toldimfos sodium

Cat. No.: B046440

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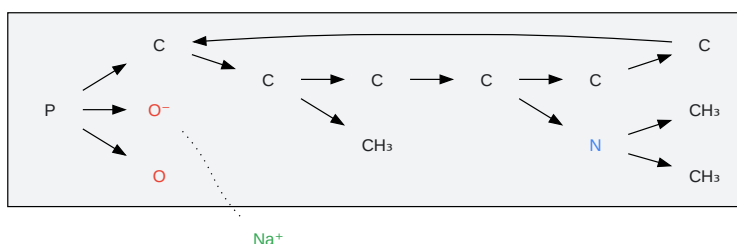
## In-Depth Technical Guide: Toldimfos Sodium

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and analytical methodologies for **toldimfos sodium**. It is intended for researchers, scientists, and drug development professionals.

## Chemical Structure and Identity

**Toldimfos sodium** is the sodium salt of (4-dimethylamino-2-methylphenyl)phosphinic acid. It is an organophosphorus compound used in veterinary medicine, primarily as a metabolic stimulant and a source of phosphorus.

Chemical Structure:



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Caption: Chemical structure of **toldimfos sodium**.

## Physicochemical Properties

A summary of the key physicochemical properties of **toldimfos sodium** is presented in the table below.

Property	Value	Reference(s)
IUPAC Name	Sodium (4-(dimethylamino)-2-methylphenyl)phosphinate	[1]
Synonyms	Toldimphos sodium, Sodium [4-(dimethylamino)-2-methylphenyl]phosphinate, Tonophosphan	[2]
CAS Number	575-75-7	[3]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NNaO <sub>2</sub> P	[3][4]
Molecular Weight	221.17 g/mol	[1][3]
Appearance	White to off-white solid/crystalline powder	[5][6]
Melting Point	>241 °C (with decomposition)	[5][6]
Solubility	Soluble in water, slightly soluble in methanol	[5][6]
Stability	Hygroscopic. Stable at ambient temperature for short-term storage. Recommended long-term storage at -20°C in a dry, dark place.	[1][6]
UV Maximum Absorption	270 nm (in HPLC grade water)	[7]

## Experimental Protocols

Detailed methodologies for key analytical experiments are provided below.

## UV-Visible Spectrophotometry for Quantification

This protocol describes a method for the quantification of **toldimfos sodium** in a solution.<sup>[7]</sup>

Objective: To determine the concentration of **toldimfos sodium** using UV-visible spectrophotometry.

Instrumentation:

- Shimadzu UV-2600 Spectrophotometer (or equivalent)
- Sartorius CP-225D Analytical Balance (or equivalent)
- Volumetric flasks (50 mL, 100 mL)
- Pipettes

Reagents:

- **Toldimfos sodium** reference standard
- HPLC grade water (diluent)

Standard Solution Preparation (10 ppm):

- Accurately weigh approximately 50 mg of the **toldimfos sodium** reference standard.
- Transfer the weighed standard into a 50 mL volumetric flask.
- Dissolve and dilute to volume with HPLC grade water. Mix thoroughly.
- Pipette 1.0 mL of the above stock solution into a 100 mL volumetric flask.
- Dilute to volume with HPLC grade water and mix well to obtain a 10 ppm standard solution.

Procedure:

- Set the spectrophotometer to scan in spectrum mode from 200-400 nm.

- Use HPLC grade water as the blank.
- Record the absorbance of the 10 ppm standard solution. The maximum absorbance should be at approximately 270 nm.
- Prepare sample solutions by accurately diluting them with HPLC grade water to an expected concentration within the linear range of the assay.
- Measure the absorbance of the sample solutions at 270 nm.
- Calculate the concentration of **toldimfos sodium** in the samples by comparing their absorbance to that of the standard solution.

#### Method Validation Parameters:

- Linearity: The method should be linear in a defined concentration range.
- Precision: The relative standard deviation (%RSD) of replicate measurements should be within acceptable limits (e.g., < 2%).
- Accuracy: Recovery studies should demonstrate the accuracy of the method.

## LC-MS/MS for Detection in Bovine Milk

This protocol outlines a sensitive and specific method for the detection and quantification of **toldimfos sodium** residues in bovine milk using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).<sup>[8][9][10]</sup>

Objective: To extract and quantify **toldimfos sodium** from bovine milk samples.

#### Instrumentation:

- Liquid Chromatograph (e.g., UPLC system)
- Tandem Mass Spectrometer (e.g., Triple Quadrupole)
- Analytical column: Phenomenex Luna C18 (2.1 x 100 mm, 3.5 µm) or equivalent
- Centrifuge

- Vortex mixer

#### Reagents and Materials:

- **Toldimfos sodium** reference standard
- Acetonitrile (ACN), HPLC grade
- Ammonium formate
- Ultrapure water
- n-Hexane

#### Sample Preparation:

- Pipette 1 mL of milk sample into a centrifuge tube.
- Add 4 mL of 10 mM ammonium formate in acetonitrile.
- Vortex for 1 minute to precipitate proteins.
- Add 2 mL of n-hexane for defatting.
- Vortex for 30 seconds.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the lower acetonitrile layer to a new tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the mobile phase.

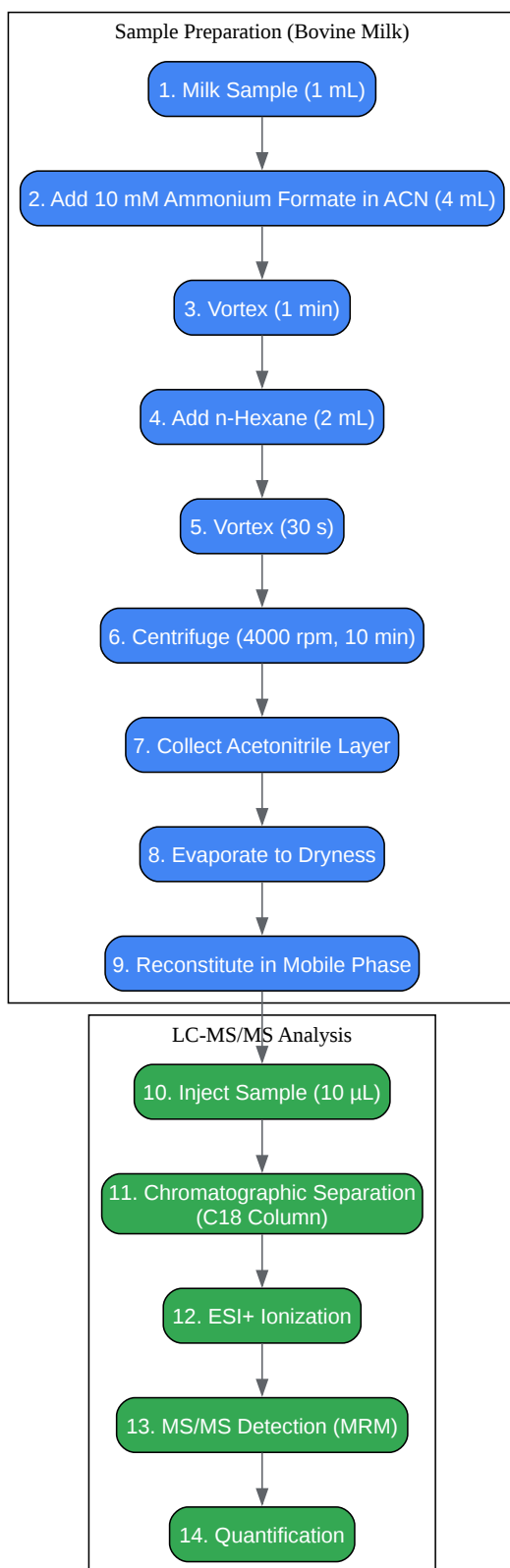
#### LC-MS/MS Conditions:

- Mobile Phase A: 10 mM ammonium formate in ultrapure water
- Mobile Phase B: Acetonitrile

- Gradient Elution: A suitable gradient program to separate the analyte from matrix components.
- Flow Rate: As per column specifications.
- Injection Volume: 10  $\mu$ L
- Ionization Mode: Electrospray Ionization (ESI) Positive
- MS/MS Detection: Multiple Reaction Monitoring (MRM) of specific precursor-product ion transitions for toldimfos.

Method Validation Parameters:

- Linearity: Established over a concentration range of 0.005-0.03 mg/kg.
- Limit of Quantification (LOQ): 0.005 mg/kg.
- Recovery: 75.58–89.74%.
- Precision (RSD):  $\leq 8.87\%$ .



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Caption: Experimental workflow for LC-MS/MS analysis of **toldimfos sodium** in bovine milk.

## Mechanism of Action and Metabolic Role

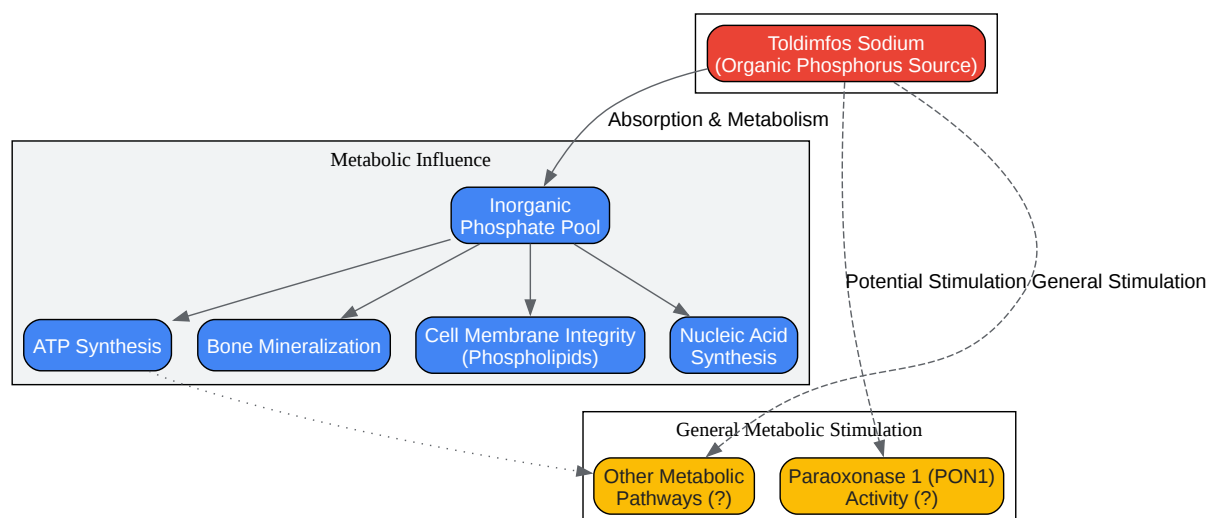
The precise mechanism of action of **toldimfos sodium** has not been fully elucidated. However, it is understood to act as a source of phosphorus and as a general metabolic stimulant.<sup>[11]</sup> It is believed that its therapeutic effects are not solely due to phosphorus supplementation but also involve a broader stimulation of metabolic processes.<sup>[11]</sup>

**Toldimfos sodium** provides organically bound phosphorus, which is readily available to the body. Phosphorus is a critical element in numerous physiological processes, including:

- **Energy Metabolism:** As a key component of adenosine triphosphate (ATP), phosphorus is central to cellular energy transfer.
- **Bone Formation:** It is a major constituent of hydroxyapatite, the mineral matrix of bone.
- **Cellular Structure:** Phospholipids are essential components of cell membranes.
- **Nucleic Acid Synthesis:** It forms the backbone of DNA and RNA.

The administration of **toldimfos sodium** is intended to support these processes, particularly in times of high metabolic demand or deficiency.





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Caption: Proposed mechanism of action for **toldimfos sodium**.

## Pharmacokinetics

Following intramuscular administration in cattle, **toldimfos sodium** is rapidly absorbed, with peak plasma concentrations observed within 10 to 20 minutes.[7][11] It is distributed throughout the body and is primarily eliminated unchanged through the urine.[12] The pharmacokinetic profile in cattle has been described by a one-compartment model.[7][11] The serum half-life in calves and dairy cows is approximately 1.07 and 1.15 hours, respectively.[7] Repeated dosing does not appear to lead to bioaccumulation.[12]

## Conclusion

**Toldimfos sodium** is a well-characterized organophosphorus compound with established physicochemical properties and analytical methods for its detection and quantification. While its precise mechanism of action requires further investigation, its role as a readily available source of phosphorus and a general metabolic stimulant is recognized in veterinary medicine. The experimental protocols and data presented in this guide provide a valuable resource for researchers and professionals in the field of drug development and analysis.

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